

Application Notes and Protocols: Preparation of MK-3402 Stock Solution

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Compound of Interest

Compound Name: MK-3402

Cat. No.: B15563756

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These application notes provide a detailed protocol for the preparation of a stock solution of **MK-3402**, a metallo-beta-lactamase inhibitor. Adherence to these guidelines will help ensure the accuracy and reproducibility of experimental results.

Compound Information

MK-3402 is an investigational metallo-beta-lactamase inhibitor.[1] It is designed to counteract antibiotic resistance in bacteria by inhibiting metallo-beta-lactamase enzymes, which inactivate beta-lactam antibiotics.[1] When used in combination with beta-lactam antibiotics, **MK-3402** may restore their efficacy against otherwise resistant bacterial strains.[2]

Chemical Properties:

Property	Value	Source
Molecular Formula	C15H19N9O5S2	[3][4]
Molecular Weight	469.5 g/mol	[4]
Appearance	Solid	[3]
CAS Number	2058151-78-1	[3][4]

Solubility and Stability

Proper solvent selection and storage are critical for maintaining the integrity of the **MK-3402** stock solution.

Solubility:

Solvent	Solubility	Notes
DMSO	Soluble	Recommended for creating high-concentration stock solutions.
Water	May be soluble	Test with a small amount first.
Ethanol	May be soluble	Test with a small amount first.
DMF	May be soluble	Test with a small amount first.

Storage and Stability:

Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.^[2]

Safety Precautions

Before handling **MK-3402**, review the Safety Data Sheet (SDS). Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn.

Hazards:

- Harmful if swallowed.[5]
- May cause drowsiness or dizziness.[5]

Handling Recommendations:

- Avoid breathing dust.[5]
- Wash skin thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[5]
- Use only in a well-ventilated area.[5]

Experimental Protocol: Preparation of a 10 mM MK-3402 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MK-3402** in dimethyl sulfoxide (DMSO).

Materials:

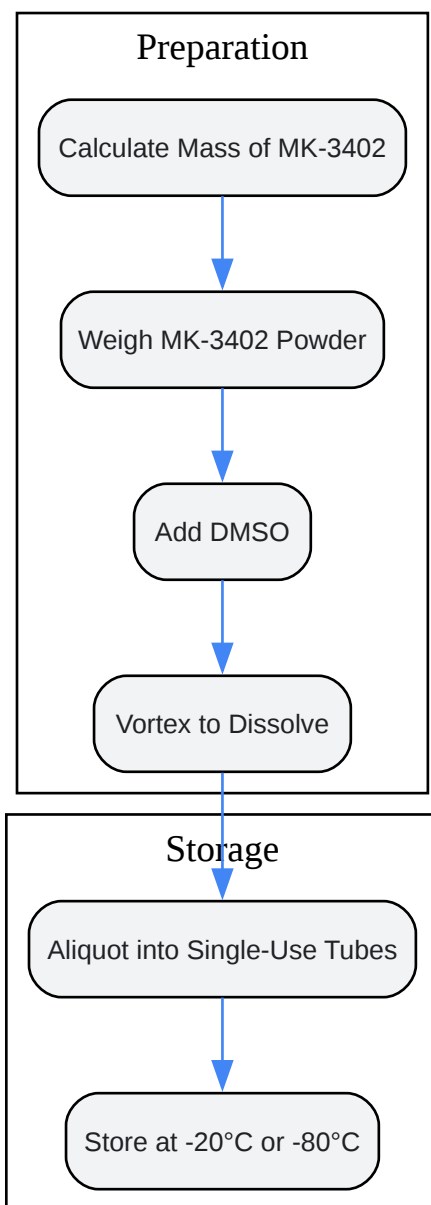
- **MK-3402** powder
- Anhydrous/molecular biology grade DMSO
- Analytical balance
- Vortex mixer
- Sterile microcentrifuge tubes or cryovials

Procedure:

- Determine the required mass of **MK-3402**:
 - The molecular weight of **MK-3402** is 469.5 g/mol .

- To prepare a 10 mM (0.010 mol/L) stock solution, the required mass can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 0.010 \text{ mmol/mL} \times 469.5 \text{ mg/mmol}$
- For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.695 mg of **MK-3402**.
- Weigh the **MK-3402** powder:
 - Using an analytical balance, carefully weigh the calculated mass of **MK-3402** powder.
- Dissolve in DMSO:
 - Add the appropriate volume of DMSO to the weighed **MK-3402** powder.
 - Vortex the solution until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Aliquot and Store:
 - Dispense the stock solution into single-use aliquots in sterile, tightly sealed tubes.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[2]^[3]

Workflow Diagram



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Caption: Workflow for preparing **MK-3402** stock solution.

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